Application Note: High-Precision Quantitation of Carboxytolbutamide in Biological Matrices Using Carboxytolbutamide-d9

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Compound of Interest

Compound Name:	*Carboxytolbutamide-d9 (butyl-d9)*
Cat. No.:	*B15128614*

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Introduction & Scientific Context

The Role of CYP2C9 Phenotyping

Cytochrome P450 2C9 (CYP2C9) is a critical enzyme responsible for the metabolic clearance of approximately 15% of clinical drugs, including narrow-therapeutic-index agents like warfarin and phenytoin. Tolbutamide is the accepted "gold standard" probe substrate for assessing CYP2C9 activity in vivo and in vitro.

While Tolbutamide clearance is the primary metric, the formation of its terminal metabolite, Carboxytolbutamide, provides a more specific readout of metabolic capacity, particularly in urine analysis or late-phase plasma PK.

Why Carboxytolbutamide-d9?

In LC-MS/MS assays, matrix effects (ion suppression/enhancement) can severely compromise data integrity.

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- Structural Identity: Carboxytolbutamide-d9 is the deuterated analog of the target metabolite. It co-elutes with the analyte, experiencing the exact same ionization environment at the electrospray source.
- Correction Capability: Unlike a structural analog (e.g., Chlorpropamide), Carboxytolbutamide-d9 corrects for recovery losses during extraction and ionization variability in real-time.
- Metabolic Stability: The deuterium label is located on the butyl chain (d9), which is distal to the metabolic oxidation site (the p-tolyl methyl group). This ensures the label remains intact and does not undergo H/D exchange during processing.

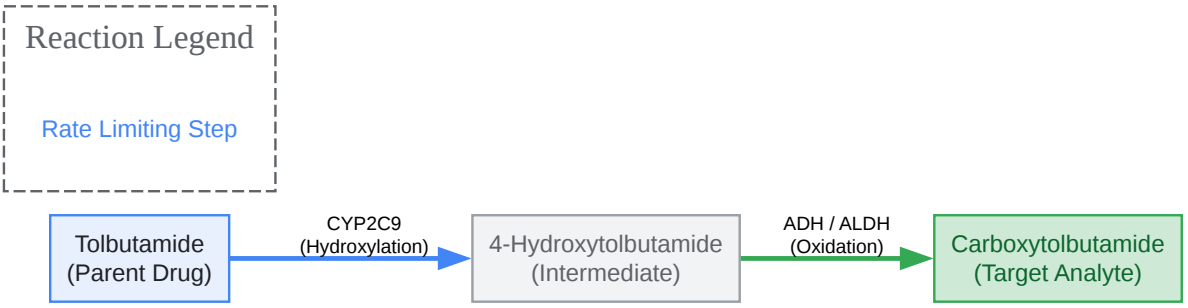
Chemical Properties & Handling

Property	Specification
Compound Name	Carboxytolbutamide-d9
Chemical Name	1-(Butyl-d9)-3-(4-carboxyphenyl)sulfonylurea
Molecular Formula	$C_{12}H_7D_9N_2O_5S$
Molecular Weight	309.41 g/mol (approx)
Unlabeled MW	300.33 g/mol
Mass Shift	+9 Da
Solubility	Soluble in Methanol, DMSO, Acetonitrile. Sparingly soluble in water.
Storage	-20°C, desiccated. Protect from light.

Metabolic Pathway Diagram

The following diagram illustrates the biotransformation of Tolbutamide and the structural positioning of the analyte.

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Caption: Pathway of Tolbutamide metabolism. Carboxytolbutamide is the terminal oxidation product.

Experimental Protocol

A. Reagent Preparation[1][2]

- Stock Solution (1 mg/mL): Dissolve 1 mg of Carboxytolbutamide-d9 in 1 mL of DMSO or Methanol. Vortex for 1 minute. Store at -20°C.
- Working Internal Standard (WIS): Dilute the Stock Solution with 50% Methanol to a concentration of 500 ng/mL. This solution should be prepared fresh weekly.

B. Sample Preparation (Protein Precipitation)

This method is optimized for human plasma but is adaptable to urine.

- Aliquot: Transfer 50 µL of plasma sample (or standard/QC) into a 1.5 mL centrifuge tube or 96-well plate.
- Spike IS: Add 20 µL of the Working Internal Standard (500 ng/mL) to all samples. Vortex gently.
- Precipitation: Add 200 µL of ice-cold Acetonitrile (containing 0.1% Formic Acid).
- Agitation: Vortex vigorously for 2 minutes to ensure complete protein denaturation.
- Centrifugation: Centrifuge at 10,000 x g for 10 minutes at 4°C.

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- Transfer: Transfer 100 µL of the supernatant to an autosampler vial containing 100 µL of Water (0.1% Formic Acid). Note: This dilution step improves peak shape on C18 columns.

C. LC-MS/MS Conditions[3][4][5][6]

Chromatography (LC):

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 µm).
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[1]
- Injection Vol: 2-5 µL.

Mobile Phases:

- A: Water + 0.1% Formic Acid.[1][2]
- B: Acetonitrile + 0.1% Formic Acid.

Gradient Table:

Time (min)	% Mobile Phase B	Event
0.00	**10%**	**Initial Hold**
0.50	10%	Loading
3.00	90%	Linear Ramp
3.50	90%	Wash
3.60	10%	Re-equilibration

| 5.00 | 10% | End of Run |

Mass Spectrometry (MS):

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- Source: Electrospray Ionization (ESI), Positive Mode.[3][1][2]
- Scan Type: Multiple Reaction Monitoring (MRM).[4][5][1][6][7]

MRM Transitions:

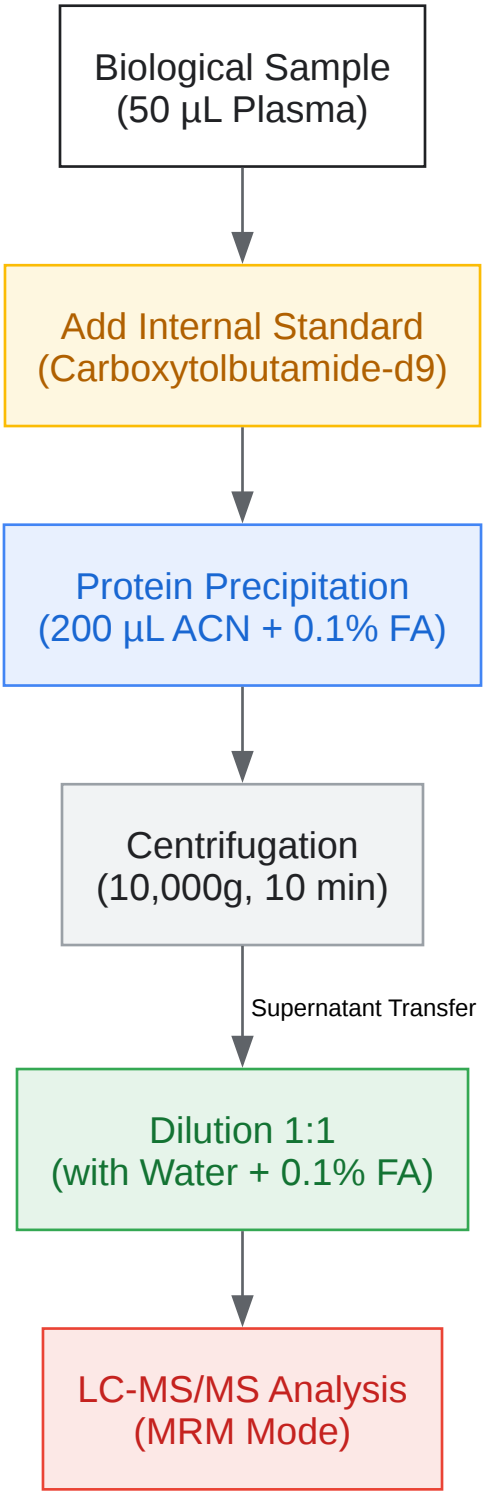
Analyte	Precursor (Q1)	Product (Q3)	Dwell (ms)	Collision Energy (eV)
Carboxytolbutamide	**301.1 m/z**	**185.0 m/z**	**50**	**22**

| Carboxytolbutamide-d9 | 310.1 m/z | 185.0 m/z | 50 | 22 |

Technical Note: The transition to m/z 185.0 corresponds to the 4-carboxy-benzenesulfonyl cation. Since the deuterium label is on the butyl chain (which is lost in this fragmentation), the product ion mass (185) remains the same for both the analyte and the IS. The discrimination occurs at the Precursor (Q1) stage (301 vs 310).

Analytical Workflow Diagram

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Caption: Step-by-step sample preparation workflow for high-throughput analysis.

Validation & Performance Metrics

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To ensure scientific integrity, the method must be validated according to FDA/EMA Bioanalytical Guidelines.

Parameter	Acceptance Criteria	Typical Performance with d9-IS
Linearity	$r^2 > 0.99$	> 0.998 (Range: 10 - 5000 ng/mL)
Accuracy	± 15% (± 20% at LLOQ)	± 5-8%
Precision (CV)	< 15%	< 5%
Matrix Effect	85-115% (IS Normalized)	98-102%
Recovery	Consistent across range	> 85%

Troubleshooting Guide

- Signal Crosstalk: If you observe a signal in the IS channel from a high-concentration Analyte sample, check the isotopic purity of the Carboxytolbutamide-d9. A purity of >99% atom % D is recommended to minimize the presence of d0 species.
- Peak Tailing: Carboxytolbutamide contains a carboxylic acid. Ensure the mobile phase pH is sufficiently low (0.1% Formic Acid, pH ~2.7) to keep the acid protonated and interacting with the C18 phase.
- Retention Time Drift: If RT shifts, check the equilibration time between runs. The gradient ramp is steep; ensure at least 3-5 column volumes of re-equilibration.

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